

A Comparative Analysis of Recovery Times from Alfaxalone and Propofol Anesthesia

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Compound of Interest

Compound Name: Alfalone

Cat. No.: B190542

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This guide provides an objective comparison of the anesthetic recovery profiles of alfaxalone and propofol, two commonly used intravenous anesthetic agents in veterinary and preclinical research. The information presented is supported by experimental data to assist researchers in selecting the appropriate anesthetic for their specific study requirements, particularly where rapid and smooth recovery is a critical parameter.

Data Presentation: Quantitative Recovery Times

The following table summarizes key recovery time parameters from comparative studies of alfaxalone and propofol in canine and feline models. These studies highlight the nuanced differences in recovery profiles between the two agents.

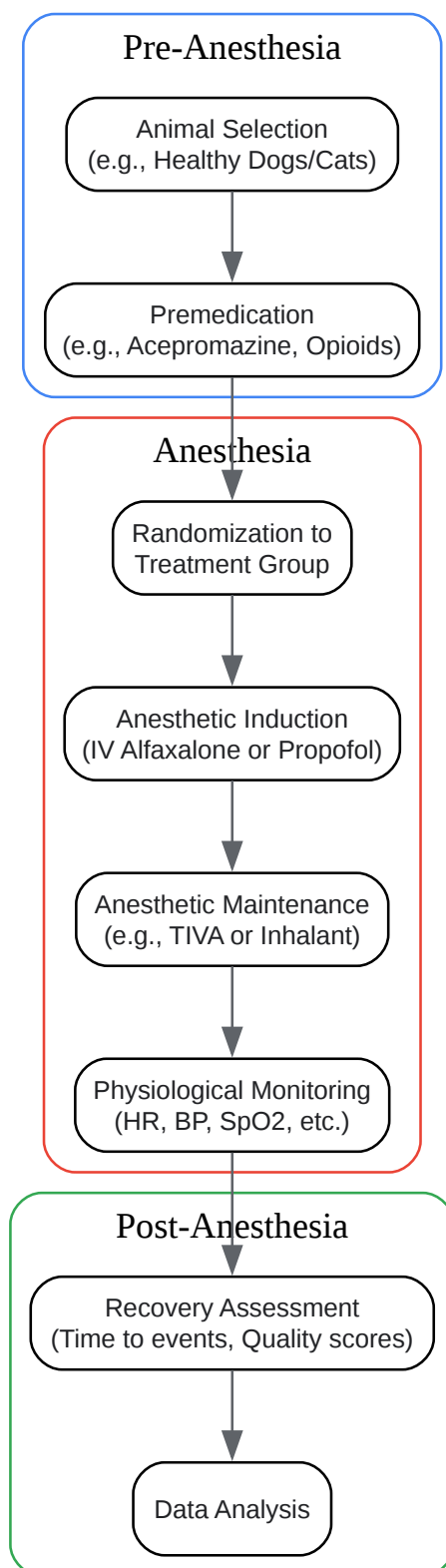
Species	Anesthetic Protocol	Time to Extubation (minutes)	Time to Sternal Recumbency (minutes)	Time to Standing (minutes)	Quality of Recovery Notes
Dogs	Induction: Alfaxalone or Propofol, Maintenance: Alfaxalone or Propofol TIVA	Alfaxalone: ~20, Propofol: ~20[1]	Alfaxalone: 60, Propofol: 45[2]	Alfaxalone: 90, Propofol: 74[2]	Recovery quality was generally good for both. [2] Some studies noted poorer late recovery scores for alfaxalone.[3]
Dogs	Induction: Alfaxalone or Propofol with Fentanyl, Maintenance: Alfaxalone or Propofol TIVA	-	-	Alfaxalone: Longer than propofol[4]	-
Cats	Induction: Alfaxalone or Propofol, Maintenance: Isoflurane	No significant difference	No significant difference	No significant difference	Alfaxalone was associated with more paddling and trembling during recovery.[5] [6]
Cats	Single IV Bolus (No premedication)	-	-	Similar duration of lateral recumbency (~40 min)	More adverse events (ataxia, muscular tremors)

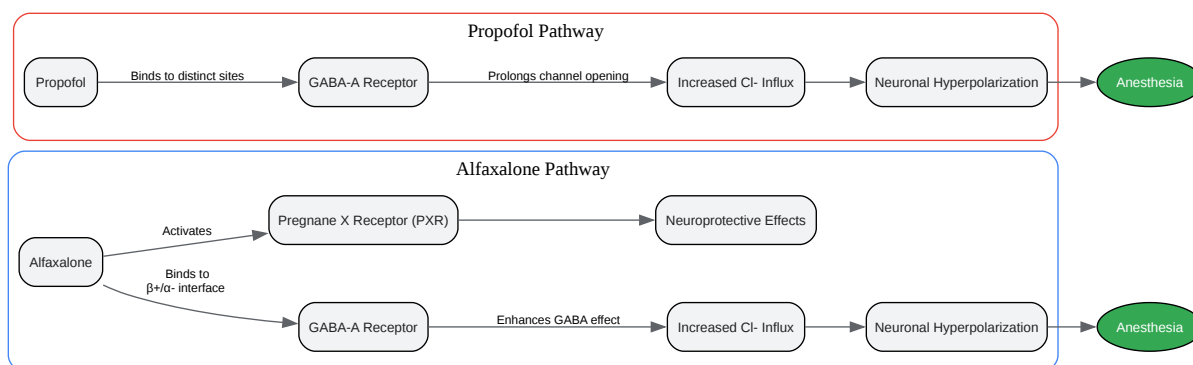
observed with
alfaxalone.[7]

Experimental Protocols

The data presented in this guide are derived from prospective, randomized clinical studies. A generalized experimental protocol for such a comparative study is outlined below.

Generalized Experimental Workflow





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